

Personal protective equipment for handling Glut4-IN-2

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Compound of Interest

Compound Name: *Glut4-IN-2*

Cat. No.: *B12414407*

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Essential Safety and Handling Guide for Glut4-IN-2

Audience: Researchers, scientists, and drug development professionals.

This document provides immediate and essential safety and logistical information for the handling and disposal of **Glut4-IN-2**, a potent and selective GLUT4 inhibitor. The following procedural guidance is based on best practices for handling novel, potent small molecule compounds in a laboratory setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **Glut4-IN-2** (CAS No. 2454113-83-6) was not available at the time of this writing. The following recommendations are based on general safety protocols for handling potent small molecule inhibitors. All users must conduct a risk assessment for their specific use case and consult with their institution's Environmental Health and Safety (EHS) department.

Summary of Compound Data

Below is a summary of the available quantitative data for **Glut4-IN-2**.^{[1][2]}

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₁ N ₃ O ₄ S ₂	MedchemExpress
Molecular Weight	385.42 g/mol	MedchemExpress
IC ₅₀ (GLUT1)	11.4 µM	MedchemExpress
IC ₅₀ (GLUT4)	6.8 µM	MedchemExpress
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	MedchemExpress
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month	MedchemExpress

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling potent compounds like **Glut4-IN-2**. The following PPE is mandatory:

- **Eye Protection:** Chemical safety goggles that provide a complete seal around the eyes are required. A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Hand Protection:** Double gloving with nitrile gloves is recommended. Change gloves immediately if they become contaminated. Do not reuse disposable gloves.
- **Body Protection:** A fully buttoned lab coat, preferably a disposable one, should be worn at all times. For procedures with a higher risk of contamination, disposable sleeves and aprons are recommended.
- **Footwear:** Fully enclosed, chemical-resistant footwear is mandatory.
- **Respiratory Protection:** For procedures that may generate aerosols or dust, such as weighing the solid compound or preparing stock solutions, a properly fitted N95 respirator or a higher level of respiratory protection, as determined by a risk assessment, should be used. All work with the solid compound should be performed in a certified chemical fume hood.

Operational and Disposal Plans

Adherence to strict operational and disposal protocols is essential to minimize exposure and environmental contamination.

Handling Procedures

- Preparation:
 - Designate a specific area within a certified chemical fume hood for handling **Glut4-IN-2**.
 - Ensure all necessary equipment, including a calibrated balance, spatulas, and appropriate solvent dispensers, are within the designated area.
 - Prepare a waste container for all disposable materials that come into contact with the compound.
- Weighing and Reconstitution:
 - Perform all weighing of the solid compound within the chemical fume hood.
 - Use a dedicated, labeled weighing vessel.
 - To reconstitute, slowly add the desired solvent to the vessel containing the solid **Glut4-IN-2** to minimize the generation of dust or aerosols.
- Experimental Use:
 - Clearly label all solutions containing **Glut4-IN-2** with the compound name, concentration, solvent, and date of preparation.
 - When transferring solutions, use appropriate pipetting devices and techniques to avoid splashes and spills.
 - After use, decontaminate all non-disposable equipment that has come into contact with **Glut4-IN-2**. A common decontamination procedure involves washing with a suitable solvent (e.g., ethanol or isopropanol) followed by a detergent and water rinse.

Spill and Emergency Procedures

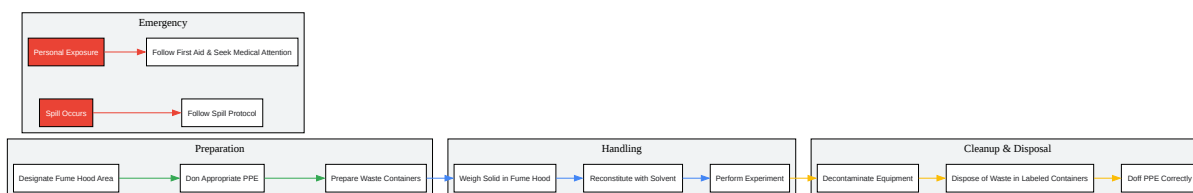
- Minor Spill:
 - If a small amount of solid or liquid is spilled within the fume hood, absorb the spill with an inert absorbent material.
 - Carefully collect the absorbent material and place it in a sealed container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent.
- Major Spill:
 - Evacuate the immediate area and alert others.
 - Contact your institution's EHS department immediately.
 - Do not attempt to clean up a major spill without appropriate training and PPE.
- Personal Exposure:
 - Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
 - Inhalation: Move to fresh air immediately.
 - In all cases of personal exposure, seek immediate medical attention and provide as much information as possible about the compound.

Disposal Plan

- Solid Waste: All disposable materials that have come into contact with **Glut4-IN-2**, including gloves, weighing paper, pipette tips, and absorbent materials, must be collected in a dedicated, clearly labeled hazardous waste container.

- **Liquid Waste:** All solutions containing **Glut4-IN-2** must be collected in a dedicated, clearly labeled hazardous liquid waste container. Do not pour any solutions containing this compound down the drain.
- **Disposal Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's EHS department for specific disposal procedures.

Safe Handling Workflow for Glut4-IN-2



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Caption: Workflow for the safe handling of **Glut4-IN-2**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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- To cite this document: BenchChem. [Personal protective equipment for handling Glut4-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414407#personal-protective-equipment-for-handling-glut4-in-2]

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